

Preparing A-674563 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: A-674563

Cat. No.: B1664240

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Abstract

This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of **A-674563** stock solutions in dimethyl sulfoxide (DMSO). **A-674563** is a potent and selective inhibitor of Akt1, a serine/threonine-specific protein kinase that is a central node in signaling pathways crucial for cell proliferation, survival, and metabolism.^{[1][2]} Accurate preparation of **A-674563** stock solutions is critical for reproducible and reliable experimental outcomes in cancer research and other therapeutic areas.

Physicochemical Properties of A-674563

A summary of the key physicochemical properties of **A-674563** is presented in Table 1. This information is essential for accurate stock solution preparation and concentration calculations.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ N ₄ O	[3][4]
Molecular Weight	358.44 g/mol	[3]
CAS Number	552325-73-2	
Appearance	White to yellow solid	

Solubility of A-674563 in DMSO

The solubility of **A-674563** in DMSO has been reported with some variability across different suppliers. It is crucial to consult the manufacturer's product-specific datasheet. Table 2 provides a summary of reported solubility values. To ensure complete dissolution, especially at higher concentrations, techniques such as warming and ultrasonication are recommended. It is also critical to use high-purity, anhydrous (hygroscopic) DMSO, as absorbed moisture can significantly reduce the solubility of the compound.

Supplier/Source	Reported Solubility in DMSO
MedchemExpress	83.33 mg/mL (232.48 mM)
Cayman Chemical	15 mg/mL
APExBIO	≥4.9 mg/mL (> 10 mM)
Selleck Chemicals	72 mg/mL (182.32 mM)
TargetMol	67 mg/mL (186.92 mM)

Experimental Protocols

Materials and Equipment

- **A-674563** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Water bath or heating block (optional, set to 37°C)
- Ultrasonic bath
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **A-674563** in DMSO. The concentration can be adjusted based on experimental needs and the solubility limits.

- **Equilibrate Reagents:** Allow the **A-674563** powder and anhydrous DMSO to come to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weigh A-674563:** Accurately weigh the desired amount of **A-674563** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.58 mg of **A-674563**.
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the **A-674563** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, warm the solution in a 37°C water bath for 10 minutes.
 - Following warming, sonicate the solution in an ultrasonic bath for a short period until the solution is clear and free of particulates.
- **Aliquot and Store:** Once the **A-674563** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed amber or opaque vials to minimize freeze-thaw cycles and exposure to light.

Storage and Stability

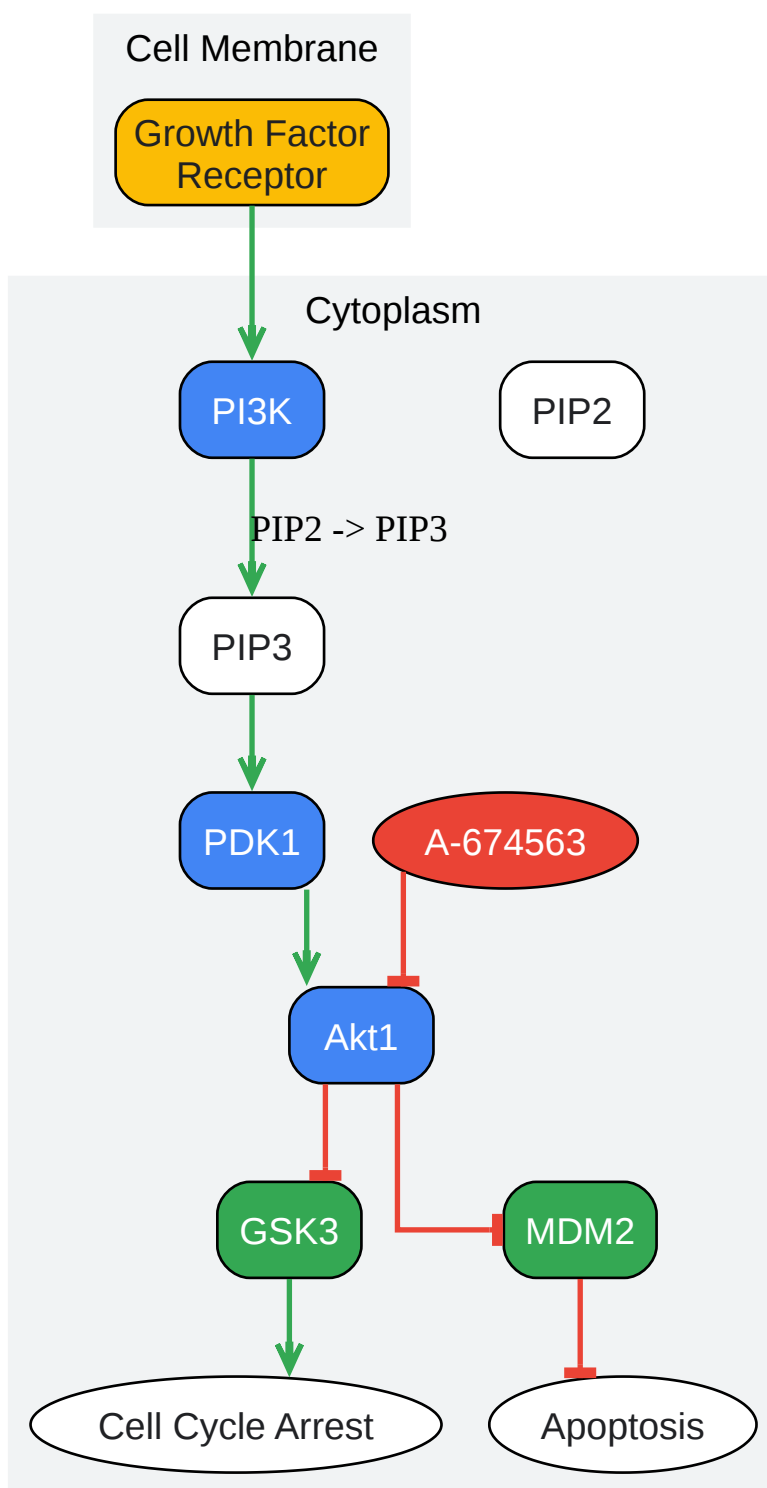
Proper storage of the **A-674563** stock solution is critical to maintain its stability and activity.

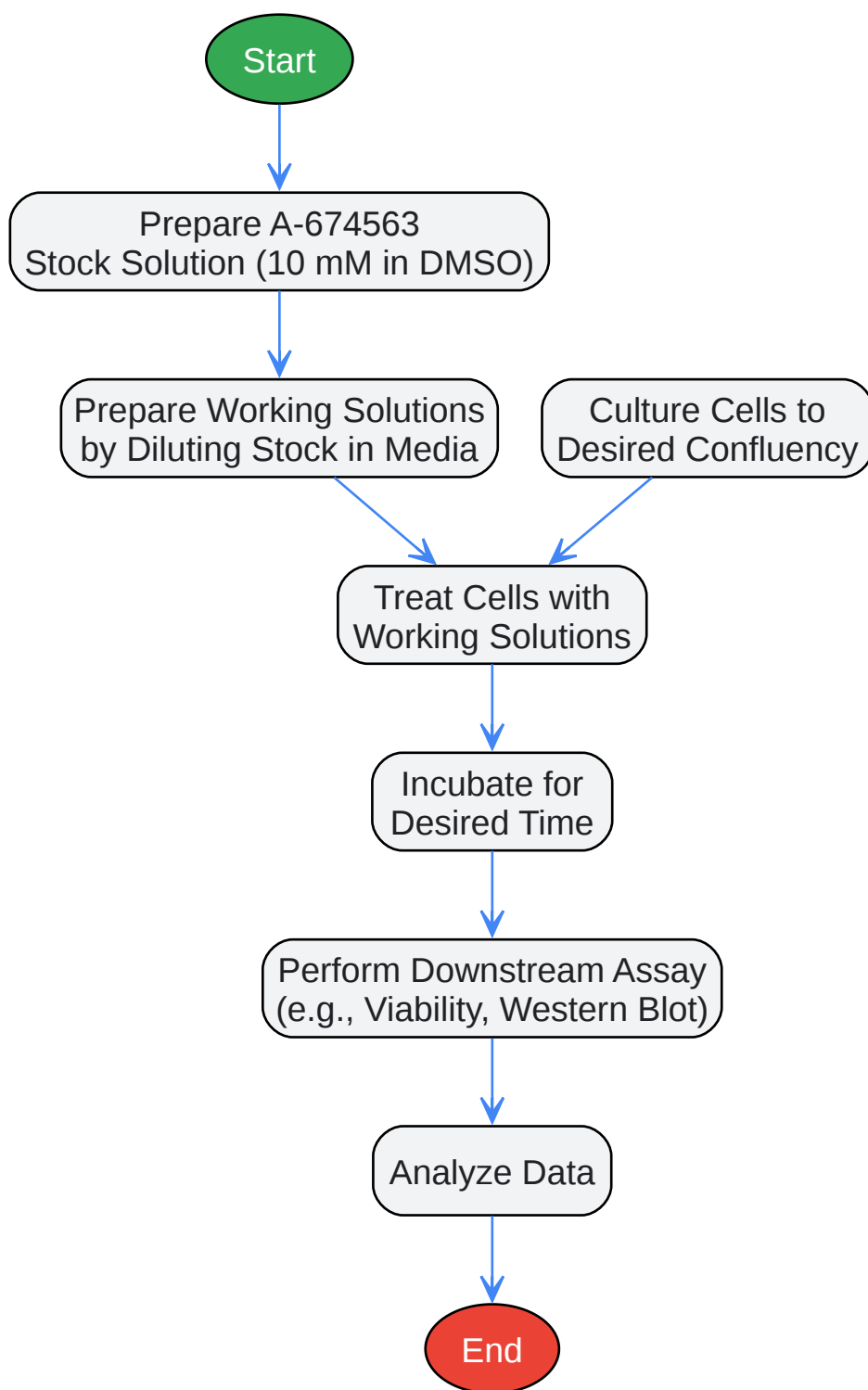
Storage Temperature	Recommended Storage Duration
-20°C	Up to 1 year
-80°C	Up to 2 years

Note: Long-term storage of the solution is not recommended by all suppliers; it is advised to use the solution as soon as possible after preparation. Always refer to the manufacturer's specific recommendations. Avoid repeated freeze-thaw cycles.

Signaling Pathway

A-674563 is a potent inhibitor of Akt1, a key component of the PI3K/Akt/mTOR signaling pathway. This pathway is crucial in regulating cell growth, proliferation, survival, and apoptosis. Inhibition of Akt1 by **A-674563** blocks the phosphorylation of downstream targets such as GSK3 and MDM2, leading to cell cycle arrest and apoptosis.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A-674563, a putative AKT1 inhibitor that also suppresses CDK2 activity, inhibits human NSCLC cell growth more effectively than the pan-AKT inhibitor, MK-2206 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
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